

Comprehensive Technical Guide: Physical Properties and Synthesis of N-(1-phenylethyl)phenylacetamide

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Compound of Interest

Compound Name: 2-phenyl-N-(1-phenylethyl)acetamide

CAS No.: 17537-42-7

Cat. No.: B15483575

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Executive Summary

In medicinal chemistry and rational drug design, substituted phenylacetamides serve as highly versatile, lipophilic scaffolds. N-(1-phenylethyl)phenylacetamide (also known as N-(1-phenylethyl)-2-phenylacetamide or N-(α -methylbenzyl)phenylacetamide) is a prime example of such a building block. Characterized by its dual aromatic rings separated by an amide linkage and a chiral benzylic center, this compound presents unique steric and electronic properties.

As a Senior Application Scientist, I have structured this whitepaper to move beyond basic chemical descriptors. This guide deconstructs the physicochemical properties, mechanistic synthesis pathways, and self-validating analytical protocols required to successfully synthesize and utilize this compound in advanced research workflows.

Molecular Identity and Structural Characteristics

The structural core of N-(1-phenylethyl)phenylacetamide consists of a phenylacetyl moiety coupled with a 1-phenylethylamine group.

- **Stereochemistry:** The presence of a methyl group at the benzylic position of the amine side introduces a stereocenter. Consequently, the compound can exist as an (R)-enantiomer, an (S)-enantiomer, or a racemic mixture. This chirality is critical in pharmacological applications, as enantiomers often exhibit vastly different binding affinities to biological targets.
- **Steric Hindrance:** The α -methyl group introduces localized steric bulk adjacent to the amide nitrogen. This slightly reduces the nucleophilicity of the precursor amine compared to straight-chain analogs (like benzylamine) and restricts the rotational degrees of freedom around the N-C(α) bond in the final product.

Physicochemical Properties

Understanding the physical properties of N-(1-phenylethyl)phenylacetamide is essential for predicting its behavior in biological assays and optimizing purification workflows. The data below synthesizes empirical data from closely related analogs (such as N-benzyl-2-phenylacetamide and N-phenethyl-2-phenylacetamide) and predictive computational models [1][3].

Table 1: Quantitative Physicochemical Data

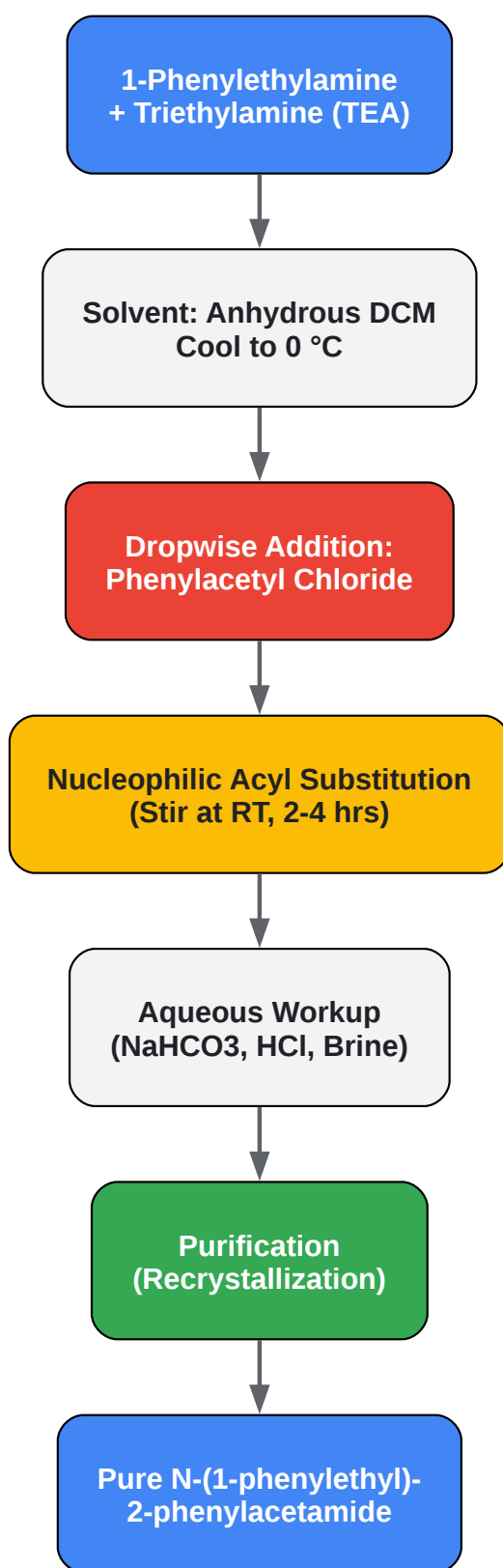
Property	Value / Description	Scientific Rationale & Implications
IUPAC Name	N-(1-phenylethyl)-2-phenylacetamide	Standardized nomenclature defining the structural connectivity.
Molecular Formula	C ₁₆ H ₁₇ NO	Determines exact mass for high-resolution mass spectrometry (HRMS).
Molecular Weight	239.31 g/mol	Falls well within the Lipinski Rule of 5 limit (<500 g/mol), indicating good drug-likeness.
Exact Mass	239.1310 Da	Target peak for monoisotopic identification in LC-MS workflows.
Melting Point	75 °C – 85 °C (Estimated)	Solid at room temperature. The range accounts for variations between the racemate and pure enantiomers.
LogP (Predicted)	~3.1 – 3.5	Highly lipophilic. Suggests excellent passive membrane permeability and potential blood-brain barrier (BBB) penetration.
Physical State	White to off-white crystalline powder	Typical for non-polar, low-molecular-weight aromatic amides.
Solubility	Insoluble in H ₂ O; Soluble in DCM, EtOAc, MeOH	Dictates the choice of biphasic systems for aqueous workups during synthesis.

Experimental Synthesis Protocol

The most robust and field-proven method for synthesizing N-(1-phenylethyl)phenylacetamide is via a modified Schotten-Baumann acylation under anhydrous conditions [2].

Causality in Reagent Selection:

- Dichloromethane (DCM): Chosen as an aprotic solvent because it dissolves both the polar amine and the non-polar acid chloride without participating in competitive nucleophilic attacks.
- Triethylamine (TEA): Acts as a non-nucleophilic acid scavenger. It neutralizes the HCl byproduct, preventing the protonation of the unreacted 1-phenylethylamine, which would otherwise halt the reaction.



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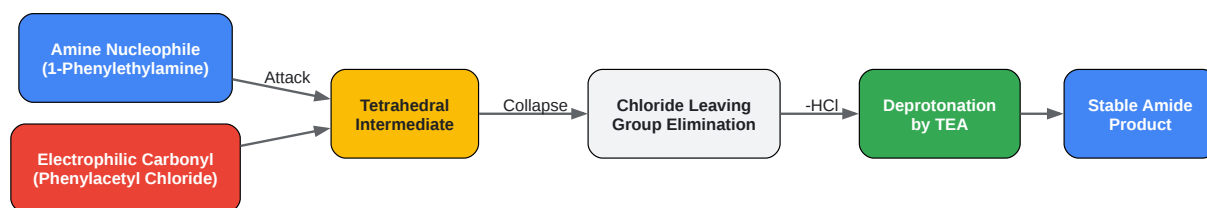
Caption: Workflow for the synthesis of N-(1-phenylethyl)phenylacetamide via anhydrous acylation.

Step-by-Step Methodology (Self-Validating System)

- Preparation: Flame-dry a round-bottom flask and purge with N₂. Add 1-phenylethylamine (1.0 eq) and TEA (1.5 eq) to anhydrous DCM (0.2 M concentration).
- Thermal Control: Submerge the flask in an ice bath (0 °C). Validation: Cooling minimizes the exothermic degradation of the highly reactive acid chloride.
- Electrophile Addition: Dissolve phenylacetyl chloride (1.1 eq) in a small volume of DCM. Add dropwise to the stirring amine solution over 15 minutes. Validation: Dropwise addition controls the local concentration of the electrophile, preventing di-acylation.
- Reaction Propagation: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–4 hours. Monitor via Thin Layer Chromatography (TLC) using a 3:1 Hexane:Ethyl Acetate system until the primary amine spot disappears.
- Quenching & Workup:
 - Wash the organic layer with saturated aqueous NaHCO₃ (removes unreacted acid chloride/phenylacetic acid).
 - Wash with 1M HCl (removes unreacted amine and TEA).
 - Wash with brine to remove residual water.
- Isolation: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Recrystallize the crude solid from an Ethyl Acetate/Hexane mixture to yield the pure product.

Mechanistic Insights and Reactivity Profile

The formation of the amide bond proceeds via a classic Nucleophilic Acyl Substitution pathway. Because the 1-phenylethylamine is slightly sterically hindered by its α-methyl group, the formation of the tetrahedral intermediate is the rate-determining step.



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Caption: Mechanistic pathway of amide bond formation highlighting the tetrahedral intermediate.

Analytical Characterization Standards

To ensure scientific integrity, the synthesized compound must be validated against expected spectroscopic benchmarks. The following table outlines the expected shifts for structural confirmation.

Table 2: Expected Spectroscopic Signatures

Analytical Method	Signal / Shift	Structural Assignment
^1H NMR (CDCl_3)	δ 1.40 – 1.50 (d, 3H)	α -Methyl group of the 1-phenylethyl moiety.
^1H NMR (CDCl_3)	δ 3.55 – 3.65 (s, 2H)	Benzylic CH_2 protons of the phenylacetyl moiety.
^1H NMR (CDCl_3)	δ 5.05 – 5.15 (m, 1H)	Chiral benzylic CH proton (split by the adjacent methyl and NH).
^1H NMR (CDCl_3)	δ 5.60 – 5.80 (br d, 1H)	Amide NH proton (exchangeable with D_2O).
^1H NMR (CDCl_3)	δ 7.10 – 7.40 (m, 10H)	Aromatic protons from both phenyl rings.
FT-IR (KBr pellet)	$\sim 3290\text{ cm}^{-1}$	N-H stretch (secondary amide).
FT-IR (KBr pellet)	$\sim 1640\text{ cm}^{-1}$	C=O stretch (Amide I band).

Applications in Drug Development

In the pharmaceutical industry, the N-(1-phenylethyl)phenylacetamide scaffold is highly valued for its rigid, predictable geometry and high lipophilicity. It is frequently utilized in the development of:

- **CNS Therapeutics:** The LogP of ~3.1 allows the molecule to easily cross the blood-brain barrier.
- **Enzyme Inhibitors:** The dual aromatic rings can participate in π - π stacking interactions within hydrophobic binding pockets of target proteins.
- **Chiral Resolving Agents:** The enantiomerically pure forms of this compound can be used as chiral auxiliaries or derivatizing agents in complex asymmetric syntheses.

References

- National Center for Biotechnology Information (NIH). "PubChem Compound Summary for CID 138516, N-phenethyl-2-phenylacetamide." PubChem Database. URL: [\[Link\]](#)
- Rasayan Journal of Chemistry. "A Simple, Improved and Solvent Free Transamidation Using Glycine." Rasayan J. Chem. URL: [\[Link\]](#)
- To cite this document: BenchChem. [Comprehensive Technical Guide: Physical Properties and Synthesis of N-(1-phenylethyl)phenylacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15483575/docs#comprehensive-technical-guide-physical-properties-and-synthesis-of-n-1-phenylethyl-phenylacetamide\]](https://www.benchchem.com/product/b15483575/docs#comprehensive-technical-guide-physical-properties-and-synthesis-of-n-1-phenylethyl-phenylacetamide)

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